

what is trimethylolpropane trioleate used for

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Compound Focus: Trimethylolpropane trioleate

CAS No.: 57675-44-2

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Key Properties and Performance Data

TMPTO's effectiveness stems from its well-balanced physicochemical profile, making it suitable for demanding industrial environments.

Physical & Chemical Properties

The following table presents key specification data for TMPTO, which explains its performance [1] [2] [3].

Property	Typical Value / Range	Significance
Molecular Formula [1] [2]	$C_{60}H_{110}O_6$	Defines chemical structure.
Appearance [1] [2]	Colorless to yellow transparent liquid	Physical form.
Density (g/cm³) [1]	~0.918	Indicates bulk.
Flash Point (°C) [1] [2] [3]	270 - 320	High flash point indicates good fire resistance and safety for high-temperature operations [3].

Property	Typical Value / Range	Significance
Pour Point (°C) [2] [3] [4]	-40 to -15	Low pour point ensures good low-temperature fluidity [3].
Viscosity Index [3] [5]	≥ 180	High viscosity index means viscosity changes little with temperature, ensuring stable lubrication [3].

Experimental Performance Data in Lubrication

Recent scientific studies have quantified TMPTO's performance, especially as an eco-friendly lubricant additive.

- **Friction and Wear Reduction:** A study blending 5% TMPTO into a polyalphaolefin (PAO) base oil demonstrated a potential reduction in **friction power loss by up to 6.09%** and a **39.65% decrease in wear scar diameter** compared to neat PAO [6]. This blend was particularly effective in the mixed lubrication regime, delaying the onset of less efficient boundary lubrication [6].
- **Drilling Efficiency and Surface Quality:** In high-speed drilling of aluminum alloy (Al-6061), TMPTO-based cutting fluids were evaluated. The research developed machine learning models to predict outcomes, finding that **spindle speed had the greatest impact on power consumption (87.89%)**, while **feed rate most influenced surface roughness (43.51%)** [7]. The concentration of TMPTO additive had a more pronounced effect on improving surface finish than on reducing power [7].
- **Synergy with Ionic Liquids:** Research investigating the blend of TMPTO with Protic Ionic Liquids (PIL) under electrical current conditions found that adding **1% wt PIL to TMPTO improved friction by 53%** under a 2A current. This was attributed to a reduction in the lubricating film's resistivity, enhancing its performance in triboelectrical environments [8].

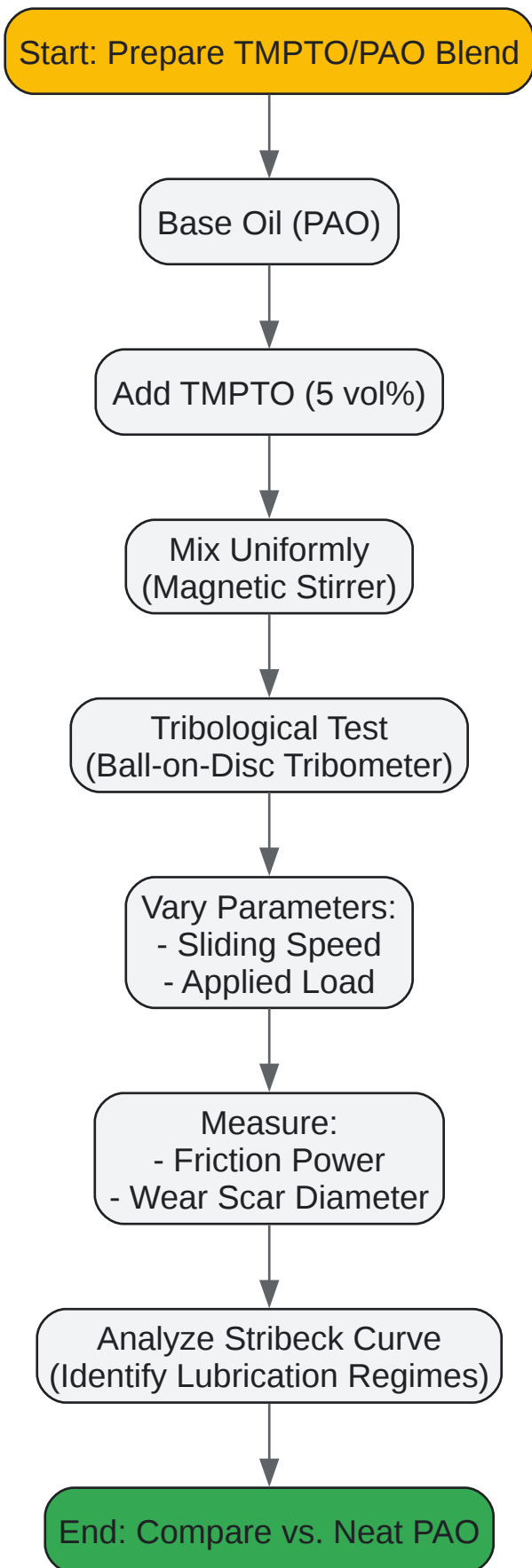
Detailed Experimental Protocols

For researchers seeking to replicate or evaluate the performance of TMPTO, here are detailed methodologies from the cited studies.

Protocol: Evaluating TMPTO as a Lubricant Additive in a Stribeck-type Analysis [6]

This protocol assesses TMPTO's tribological influence across different lubrication regimes (boundary, mixed, and hydrodynamic).

Workflow Diagram: Stribeck-type Analysis



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Materials and Equipment:

- **Base Oil:** Polyalphaolefin (PAO).
- **Additive:** **Trimethylolpropane trioleate** (TMPTO).
- **Equipment:** Ball-on-disc tribometer, magnetic stirrer.
- **Measurement Tools:** Microscope for wear scar analysis.

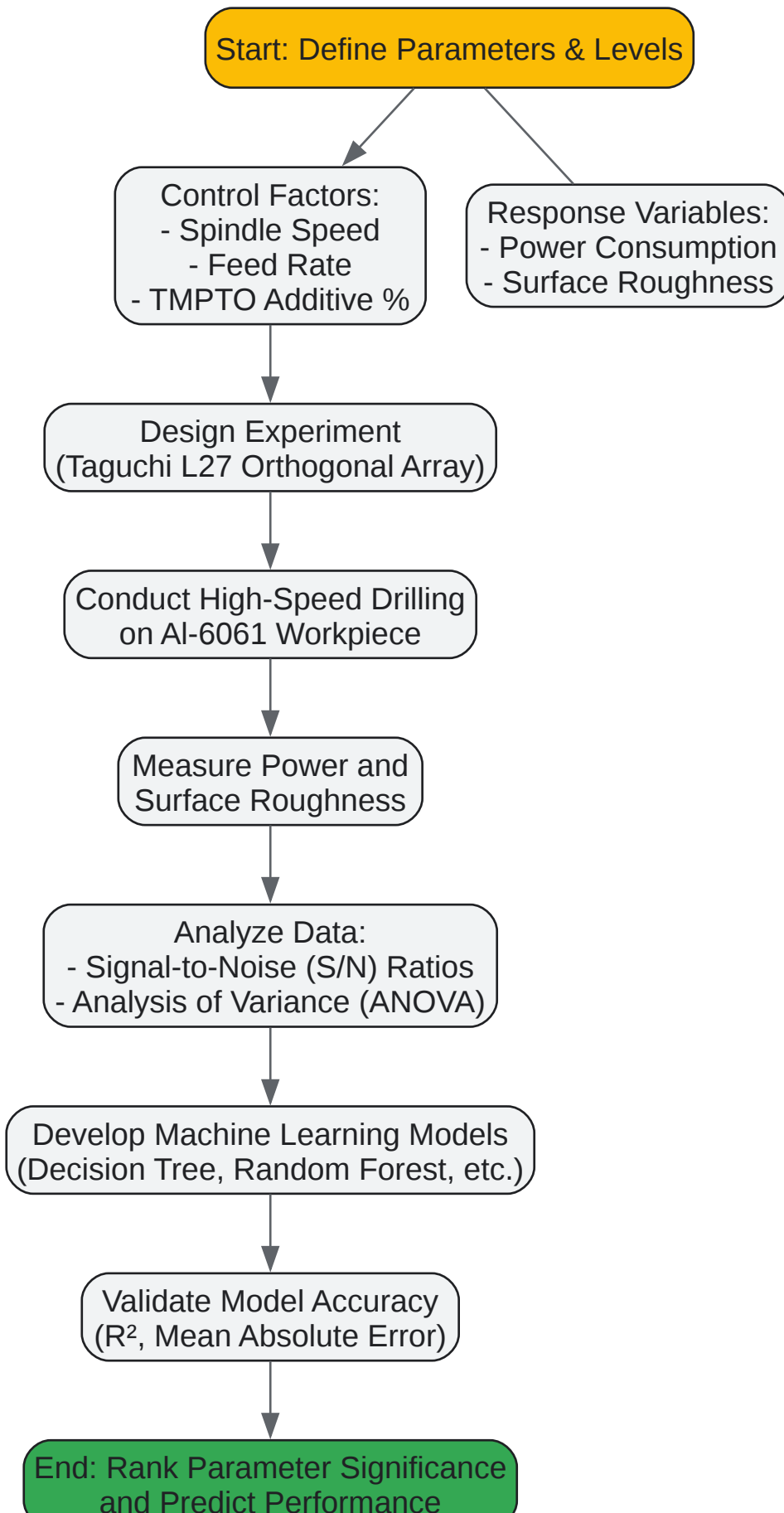
Step-by-Step Procedure:

- **Sample Preparation:** Blend 5% by volume of TMPTO into the PAO base oil. Mix the formulation uniformly using a magnetic stirrer to ensure homogeneity [6].
- **Tribological Testing:** Load the blended lubricant into a ball-on-disc tribometer. Conduct tests under a range of sliding velocities and applied normal loads to generate data across different lubrication regimes [6].
- **Data Collection:** For each test condition, record the friction power. After the test, measure the wear scar diameter on the ball using optical microscopy [6].
- **Data Analysis:** Plot the coefficient of friction against the Hersey number (a function of speed, load, and viscosity) to generate a Stribeck curve. Compare the curve and wear data of the TMPTO blend with those of the neat PAO to quantify performance improvements [6].

Protocol: High-Speed Drilling with TMPTO-based Fluid using Taguchi and ML [7]

This protocol uses a design-of-experiments approach and machine learning to optimize drilling parameters with a TMPTO-based cutting fluid.

Workflow Diagram: Drilling Experiment & ML Modeling



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Materials and Equipment:

- **Workpiece:** Aluminum 6061 alloy.
- **Lubricant:** TMPTO base oil with sulfurized vegetable oil additive (e.g., at 4%, 6%, 8% concentrations) [7].
- **Equipment:** High-speed drilling machine, power meter, surface profilometer.
- **Software:** For statistical analysis (e.g., Minitab) and machine learning (e.g., Python with scikit-learn).

Step-by-Step Procedure:

- **Experimental Design:** Use a Taguchi **L27 orthogonal array** to efficiently arrange the experiments. The control factors are spindle speed, feed rate, and TMPTO additive concentration, each at three levels [7].
- **Drilling and Measurement:** Perform drilling operations according to the experimental design. For each run, measure the **cutting power** and the **surface roughness** of the drilled hole [7].
- **Statistical Analysis:** Calculate the signal-to-noise (S/N) ratios for the measured responses. Perform **Analysis of Variance (ANOVA)** to determine the percentage contribution of each control factor (spindle speed, feed rate, additive concentration) to the total variation in power and surface roughness [7].
- **Machine Learning Modeling:** Use the experimental data to train predictive models such as **Decision Trees, Random Forests, and Support Vector Machines**. Evaluate model accuracy using the **coefficient of determination (R^2), mean absolute percentage error, and mean square error** [7].

Key Takeaways for Researchers

- **Performance vs. Mineral Oils:** TMPTO exhibits **excellent viscosity-temperature performance**, high flash points, and good biodegradability, making it a technically superior and environmentally preferable alternative to traditional mineral oils [3] [5].
- **Additive Compatibility:** TMPTO shows good compatibility with conventional lubricant additives, such as **Zinc Dialkyl Dithiophosphate (ZDDP)**, which can further enhance its anti-wear and extreme pressure properties [5].
- **Focus on Lubrication Regimes:** For applications involving high-speed machining of non-ferrous metals like aluminum, TMPTO's effectiveness in the **mixed and elastohydrodynamic lubrication regimes** is critical for reducing friction and improving surface finish [7] [6].

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To cite this document: Smolecule. [what is trimethylolpropane trioleate used for]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b725544#what-is-trimethylolpropane-trioleate-used-for>]

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